A Comparative Crystallographic Guide to 2-Substituted Morpholine Hydrochlorides

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Compound of Interest

Compound Name:	*(2R)-2-(propan-2-yl)morpholine hydrochloride*
CAS No.:	*185544-82-5*
Cat. No.:	*B599418*

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This guide provides an in-depth comparison of the X-ray crystallography data for **(2R)-2-(propan-2-yl)morpholine hydrochloride** and a structurally related 2-arylmorpholine hydrochloride. Due to the absence of publicly available crystallographic data for **(2R)-2-(propan-2-yl)morpholine hydrochloride**, this guide presents a detailed, hypothetical experimental protocol and a plausible resulting dataset for this compound. This hypothetical data is then compared with the published, experimentally determined data for a 2-arylmorpholine hydrochloride derivative, herein referred to as Comparator 7j. This comparative approach is designed to offer researchers, scientists, and drug development professionals a practical framework for understanding the structural nuances of this important class of molecules.

The morpholine scaffold is a cornerstone in medicinal chemistry, valued for its favorable physicochemical properties and its presence in numerous approved pharmaceuticals.[1][2] The stereochemistry and nature of substituents on the morpholine ring can significantly influence biological activity, making detailed structural elucidation by X-ray crystallography a critical step in drug design and development.[3] This guide aims to illuminate the key structural features of

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2-substituted morpholine hydrochlorides and provide a practical workflow for their crystallographic analysis.

Experimental Protocols

The following sections detail the experimental methodologies for the synthesis, crystallization, and X-ray diffraction analysis of the target compound (hypothetical) and the comparator compound (literature-based).

Synthesis and Crystallization of **(2R)-2-(propan-2-yl)morpholine hydrochloride** (Hypothetical Protocol)

The synthesis of **(2R)-2-(propan-2-yl)morpholine hydrochloride** would likely proceed through a multi-step sequence, starting from a chiral precursor to establish the desired stereochemistry at the C2 position. A plausible route would involve the reaction of a suitably protected (R)-amino alcohol with a bis(2-haloethyl) ether derivative, followed by deprotection and salt formation.

Step-by-Step Protocol:

- Synthesis of the Free Base: A solution of (R)-1-amino-3-methyl-2-butanol (1.0 eq) in a suitable aprotic solvent, such as dimethylformamide (DMF), would be treated with a bis(2-chloroethyl) ether (1.1 eq) in the presence of a non-nucleophilic base like potassium carbonate (2.5 eq). The reaction mixture would be heated to facilitate the intramolecular cyclization.

- Work-up and Purification: Upon completion, the reaction would be cooled, filtered, and the solvent removed under reduced pressure. The crude product would be purified by column chromatography on silica gel to yield the free base of (2R)-2-(propan-2-yl)morpholine.

- Salt Formation: The purified free base would be dissolved in a minimal amount of a suitable solvent, such as diethyl ether or ethyl acetate. A solution of hydrochloric acid in the same solvent (e.g., 2 M HCl in diethyl ether) would be added dropwise with stirring until precipitation is complete.

- Crystallization: The resulting solid, **(2R)-2-(propan-2-yl)morpholine hydrochloride**, would be collected by filtration and washed with cold solvent. Single crystals suitable for X-ray

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diffraction would be grown by slow evaporation of a solution of the hydrochloride salt in a solvent system like ethanol/water or isopropanol.[4]

Synthesis and Crystallization of 2-Aryl-Morpholine Hydrochloride (Comparator 7j)

The synthesis and crystallization of the comparator compound, a 2-arylmorpholine hydrochloride, have been reported in the literature.[5] The general procedure involves the reaction of an appropriate α-bromoacetophenone with diethanolamine, followed by reduction and subsequent treatment with hydrochloric acid to form the hydrochloride salt.

Reported Protocol Summary:

- An α-bromo-substituted acetophenone is reacted with diethanolamine in a non-protic polar solvent.
- The resulting intermediate is reduced, for example, with formic acid.
- The purified 2-arylmorpholine free base is then reacted with hydrochloric acid to yield the hydrochloride salt.[5]
- Crystals suitable for X-ray diffraction are obtained from an appropriate solvent system.

X-ray Diffraction Data Collection

The following is a generalized protocol for single-crystal X-ray diffraction data collection applicable to small organic molecules like morpholine hydrochlorides.

Step-by-Step Protocol:

- Crystal Mounting: A suitable single crystal of the compound is selected under a microscope and mounted on a goniometer head.
- Data Collection: The crystal is placed in a stream of cold nitrogen gas (typically 100-150 K) to minimize thermal motion and radiation damage. X-ray diffraction data are collected using a diffractometer equipped with a suitable X-ray source (e.g., Mo Kα or Cu Kα radiation) and a detector.[6]

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- Data Processing: The collected diffraction images are processed to determine the unit cell parameters and to integrate the reflection intensities. The data is then corrected for various factors, including Lorentz and polarization effects, and an absorption correction is applied.
- Structure Solution and Refinement: The crystal structure is solved using direct methods or Patterson methods and then refined by full-matrix least-squares on F^2. All non-hydrogen atoms are typically refined anisotropically. Hydrogen atoms are often placed in calculated positions and refined using a riding model.

Crystallographic Data Comparison

The following table presents a comparison of the hypothetical crystallographic data for **(2R)-2-(propan-2-yl)morpholine hydrochloride** and the published experimental data for the 2-arylmorpholine hydrochloride, Comparator 7j.[5]

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Parameter	(2R)-2-(propan-2-yl)morpholine hydrochloride (Hypothetical)	2-Aryl-Morpholine Hydrochloride (Comparator 7j)[5]
Chemical Formula	$C_7H_{16}ClNO$	$C_{18}H_{21}Cl_2NO_2$
Formula Weight	165.66	354.27
Crystal System	Orthorhombic	Monoclinic
Space Group	$P2_12_12_1$	C2/c
a (Å)	8.532	22.1140(12)
b (Å)	10.245	8.7602(5)
c (Å)	12.876	21.3911(12)
α (°)	90	90
β (°)	90	115.5380(10)
γ (°)	90	90
Volume (Å^3)	1124.5	3739.1(4)
Z	4	8
Calculated Density (g/cm^3)	0.979	1.375
Absorption Coefficient (mm^{-1})	0.35	0.333
F(000)	360	1616
Final R indices [I > 2σ(I)]	R_1 = 0.045, wR_2 = 0.115	R_1 = 0.0390, wR_2 = 0.1079

Discussion of Structural Features

A comparative analysis of the crystallographic data, even with one dataset being hypothetical, allows for valuable insights into the solid-state structures of 2-substituted morpholine hydrochlorides.

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Molecular Conformation: The morpholine ring in both structures is expected to adopt a chair conformation, which is the most stable arrangement for this six-membered heterocycle.[7] The substituent at the C2 position will likely occupy an equatorial position to minimize steric hindrance. For **(2R)-2-(propan-2-yl)morpholine hydrochloride**, the bulky isopropyl group would strongly favor this equatorial orientation.

Crystal Packing and Hydrogen Bonding: In the solid state, the hydrochloride salts of amines are characterized by extensive hydrogen bonding networks. The protonated morpholinium nitrogen and the hydroxyl group (if present) act as hydrogen bond donors, while the chloride anion and the morpholine oxygen atom serve as acceptors. These interactions play a crucial role in defining the crystal packing. The specific hydrogen bonding motifs will differ based on the space group and the presence of other functional groups in the molecule.

Impact of the C2 Substituent: The nature of the substituent at the C2 position has a significant impact on the crystal packing and unit cell parameters. The larger aryl group in Comparator 7j leads to a significantly larger unit cell volume compared to the hypothetical data for the isopropyl-substituted compound. The aromatic ring in Comparator 7j may also participate in π-stacking interactions, further influencing the crystal packing arrangement.

Visualizations



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Caption: Experimental workflow for X-ray crystallography.

Caption: Molecular structures of the target and comparator compounds.

Conclusion

This guide has provided a comprehensive framework for the crystallographic analysis of **(2R)-2-(propan-2-yl)morpholine hydrochloride** through a comparative study with a known 2-arylmorpholine derivative. By presenting a detailed hypothetical experimental protocol and a plausible set of crystallographic data, this guide offers valuable insights into the expected solid-

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state structure of the target compound. The comparison highlights the significant influence of the C2 substituent on the crystal packing and unit cell parameters. For researchers in drug discovery and development, a thorough understanding of these structural features is paramount for the rational design of new therapeutic agents with optimized properties. The methodologies and comparative analysis presented herein serve as a practical resource for scientists working with this important class of heterocyclic compounds.

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